

Application Notes and Protocols: S18-000003

GAL4 Reporter Assay

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: S18-000003

Cat. No.: B15543338

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Introduction

S18-000003 is a potent, selective, and orally active inhibitor of the Retinoic Acid Receptor-related Orphan Receptor gamma t (RORyt).[1][2][3] RORyt is a key transcription factor that governs the differentiation and function of T-helper 17 (Th17) cells, which play a crucial role in the pathology of various autoimmune diseases.[4] Consequently, RORyt has emerged as a significant therapeutic target for these conditions.[4] **S18-000003** exerts its effects by inhibiting RORyt-dependent transactivation.[1] This document provides a detailed protocol for a GAL4 reporter assay to characterize the inhibitory activity of **S18-000003** on RORyt.

The GAL4 reporter assay is a robust cell-based method used to investigate the activation or inhibition of nuclear receptors. This system utilizes a chimeric receptor consisting of the DNA-binding domain (DBD) of the yeast transcription factor GAL4 fused to the ligand-binding domain (LBD) of the nuclear receptor of interest, in this case, RORyt. A reporter plasmid contains a luciferase gene under the control of a promoter with multiple copies of the GAL4 Upstream Activation Sequence (UAS). When the RORyt-LBD is activated, the GAL4-DBD binds to the UAS, driving the expression of the luciferase reporter gene. An inhibitor like **S18-000003** will prevent this interaction, leading to a quantifiable decrease in luciferase activity.

Data Presentation

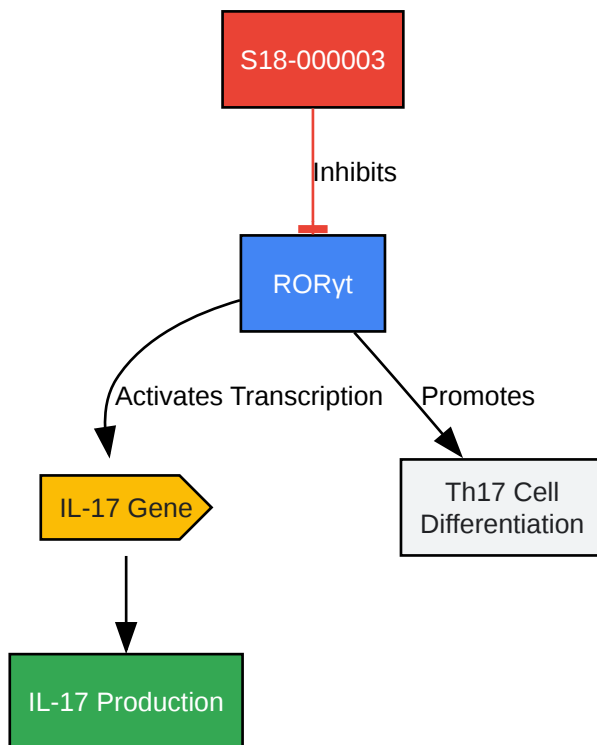
The inhibitory activity of **S18-000003** on RORyt has been quantified in various assays. The following table summarizes the key IC₅₀ values.

Assay Type	Species	IC ₅₀ Value	Reference
Cell-based RORyt-GAL4 promoter reporter assay	Human	29 nM	[2] [5]
Cell-based RORyt-GAL4 promoter reporter assay	Mouse	340 nM	[2] [3]
Competitive binding assay (human RORyt)	Human	<30 nM	[1] [2]
Th17 cell differentiation	Human	13 nM and 24 nM	[1] [2] [5]
Th17 cell differentiation	Mouse	200 nM	[2] [3]

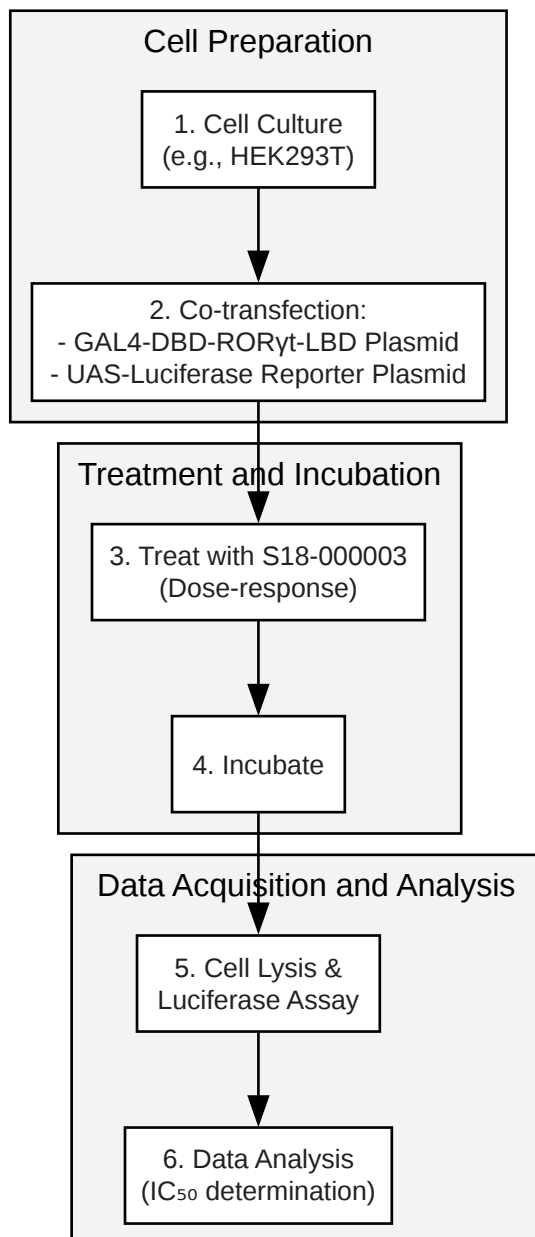
Signaling Pathway and Experimental Workflow

To visually represent the underlying mechanisms and procedures, the following diagrams are provided.

RORyt Signaling Pathway Inhibition by S18-000003



GAL4 Reporter Assay Experimental Workflow

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Address: 3281 E Guasti Rd

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